

2-Methylcyclopentanecarboxylic Acid: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: **2-Methylcyclopentanecarboxylic acid**

Cat. No.: **B1361535**

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Introduction

2-Methylcyclopentanecarboxylic acid, a substituted cyclopentanecarboxylic acid derivative, is a valuable building block in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals. Its unique stereochemistry and functional groups make it an attractive starting material for complex molecule synthesis. However, a thorough understanding of its safety and hazard profile is paramount for its safe handling and use in a research and development setting. This technical guide provides a comprehensive overview of the known safety information, hazard classifications, and recommended handling procedures for **2-Methylcyclopentanecarboxylic acid**.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a compound is the foundation of a robust safety assessment. The table below summarizes the key properties of **2-Methylcyclopentanecarboxylic acid**.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₂ O ₂	[1] [2] [3]
Molecular Weight	128.17 g/mol	[1] [2] [3]
CAS Number	5454-78-4	[2] [3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	183-185 °C @ 16 mmHg	[4]
Flash Point	99.5 °C	[4]
Density	1.059 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	4.81 ± 0.40 (Predicted)	[6]
Storage Temperature	Room temperature	[4]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Methylcyclopentanecarboxylic acid** is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.[\[1\]](#)

GHS Hazard Summary Table

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	Danger	
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	Warning	

Source: PubChem CID 229502[1]

Toxicological Information

Detailed toxicological studies with specific LD50 or LC50 values for **2-Methylcyclopentanecarboxylic acid** are not readily available in the public domain. The hazard classifications are based on data from similar compounds and computational predictions. The primary toxicological concerns are:

- Acute Oral Toxicity: The compound is classified as harmful if swallowed.[1] Ingestion may lead to gastrointestinal irritation.
- Skin Irritation: Direct contact with the skin is likely to cause irritation, characterized by redness, itching, and inflammation.[1]
- Serious Eye Damage: As a corrosive substance, contact with the eyes can cause serious, potentially irreversible, damage.[1]

- Respiratory Irritation: Inhalation of vapors or aerosols may cause irritation to the respiratory tract.[\[1\]](#)

Experimental Protocols:

Detailed experimental protocols for the toxicological assessment of **2-Methylcyclopentanecarboxylic acid** are not available in the cited literature. Standard OECD guidelines for testing of chemicals would be the presumed methodology for generating such data. These include:

- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method
- OECD Guideline 404: Acute Dermal Irritation/Corrosion
- OECD Guideline 405: Acute Eye Irritation/Corrosion
- OECD Guideline 403: Acute Inhalation Toxicity

Safe Handling and Storage

Adherence to strict safety protocols is essential when working with **2-Methylcyclopentanecarboxylic acid**.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber) should be worn. A lab coat or other protective clothing is also required.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

4.2. Handling Procedures

- Avoid contact with skin, eyes, and clothing.

- Do not breathe vapors or mists.
- Handle the substance in a chemical fume hood.
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Wash hands thoroughly after handling.

4.3. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[7\]](#)
- Store separately from foodstuffs.[\[2\]](#)

First-Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[2]

Accidental Release and Fire-Fighting Measures

6.1. Accidental Release

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[2]
- Wear appropriate personal protective equipment.
- Contain the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.

- Do not allow the chemical to enter drains or waterways.[\[2\]](#)

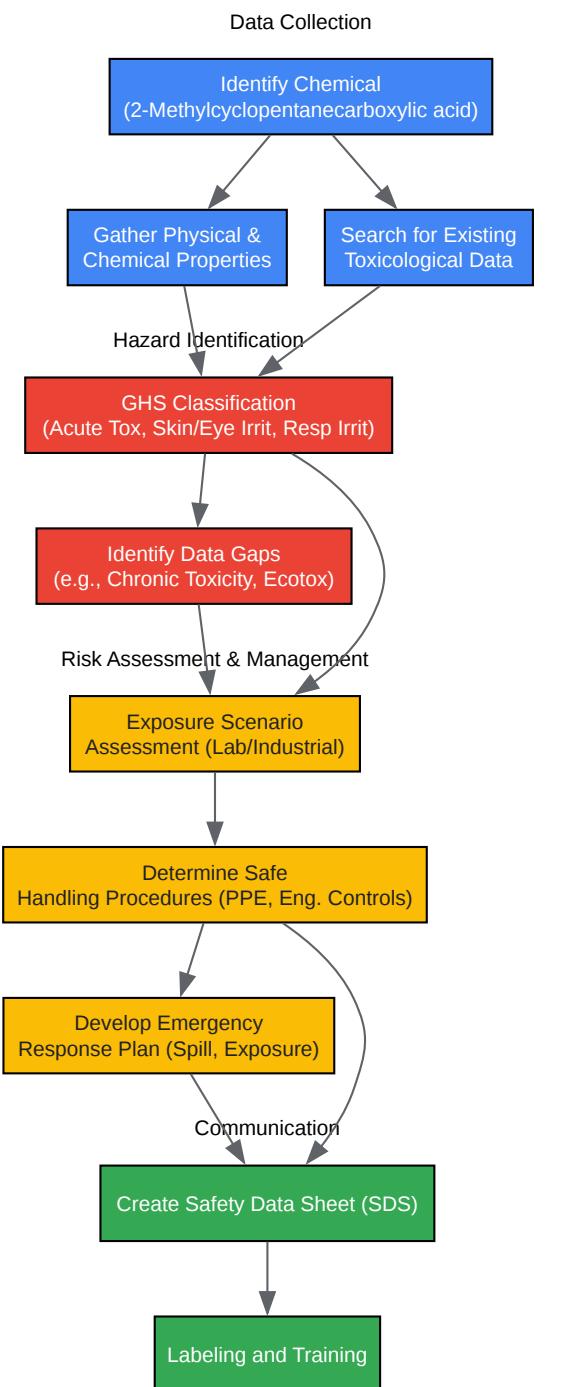
6.2. Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Specific Hazards: Combustion may produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Logical Workflow and Potential Mechanistic Considerations

Hazard Assessment Workflow

The following diagram illustrates a logical workflow for the safety assessment of a chemical like **2-Methylcyclopentanecarboxylic acid**.

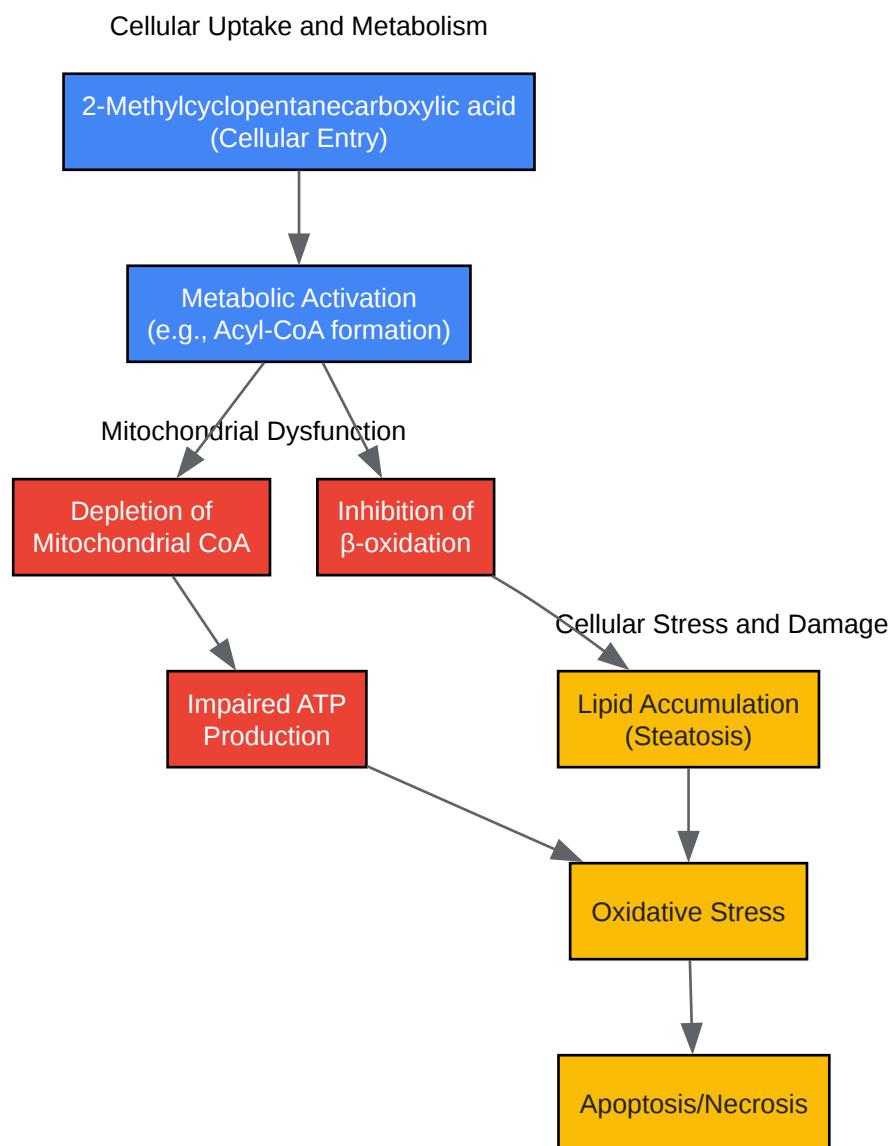


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Hazard Assessment Workflow for a Chemical Substance.

Potential Signaling Pathway for Carboxylic Acid-Induced Hepatotoxicity (Hypothetical)

While no specific signaling pathway has been elucidated for **2-Methylcyclopentanecarboxylic acid**, some carboxylic acids are known to interfere with fatty acid metabolism in the liver. The following diagram illustrates a hypothetical pathway based on this general mechanism. It is important to note that this is a generalized representation and has not been experimentally validated for **2-Methylcyclopentanecarboxylic acid**.



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